

An In-depth Technical Guide to 4-Hydroxyisophthalic Acid: Structure, Properties, and Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Hydroxyisophthalic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Hydroxyisophthalic acid**, a molecule of interest in pharmaceutical and polymer sciences. This document details its chemical structure, physicochemical properties, and established synthesis protocols, offering valuable information for research and development applications.

Chemical Structure and Identification

4-Hydroxyisophthalic acid, also known as 4-hydroxy-1,3-benzenedicarboxylic acid, is an aromatic compound.^[1] Its structure consists of a benzene ring substituted with two carboxylic acid groups at positions 1 and 3, and a hydroxyl group at position 4. This arrangement of functional groups dictates its chemical properties and reactivity.

The IUPAC name for this compound is 4-hydroxybenzene-1,3-dicarboxylic acid.^[1] It is recognized by the CAS Registry Number 636-46-4.^[2]

Below is a diagram illustrating the chemical structure of **4-Hydroxyisophthalic acid**.

Caption: 2D structure of **4-Hydroxyisophthalic acid** with numbered ring positions.

Physicochemical and Pharmacological Properties

4-Hydroxyisophthalic acid is a white to off-white crystalline powder.[3] It is known as an impurity in the commercial synthesis of acetylsalicylic acid (aspirin) and has been investigated as a potential improvement over aspirin itself.[2][4][5] The compound also finds application as a monomer in the synthesis of polymers, such as polyesters and polyamides.[3]

The key physicochemical properties of **4-Hydroxyisophthalic acid** are summarized in the table below for easy reference.

Property	Value	Reference(s)
IUPAC Name	4-hydroxybenzene-1,3-dicarboxylic acid	[1]
Synonyms	4-Hydroxy-1,3-benzenedicarboxylic acid, 4-HIPA	[1]
CAS Number	636-46-4	[2]
Molecular Formula	C ₈ H ₆ O ₅	[1][2]
Molecular Weight	182.13 g/mol	[2]
Appearance	White to off-white crystalline powder	[3]
Melting Point	314-315 °C (decomposes)	
Water Solubility	0.3 g/L (at 24 °C)	[3]
InChI Key	BCEQKAQCUWUNML-UHFFFAOYSA-N	[6]
Canonical SMILES	<chem>C1=CC(=C(C=C1C(=O)O)C(=O)O)O</chem>	[1]

Research indicates that **4-Hydroxyisophthalic acid** possesses antioxidant properties, enabling it to scavenge free radicals.[7] It has also demonstrated neuroprotective effects in preclinical models of cerebral ischemia and Parkinson's disease.[7] Furthermore, the compound exhibits anti-inflammatory effects by inhibiting enzyme activity in neutrophils.[7]

Experimental Protocols: Synthesis of 4-Hydroxyisophthalic Acid

Several methods for the synthesis of **4-Hydroxyisophthalic acid** have been reported. One notable method is a modification of the Kolbe-Schmitt reaction, which involves the high-pressure carbonation of a potassium salt of a hydroxybenzoic acid.[8]

This protocol is based on a patented method for producing **4-hydroxyisophthalic acid** in high yields.[8]

Objective: To synthesize **4-Hydroxyisophthalic acid** by reacting dipotassium salicylate with carbon dioxide under high pressure and temperature.

Materials:

- Solid dipotassium salicylate
- Potassium carbonate
- Carbon dioxide (gas)
- Hydrochloric acid (concentrated)
- Water
- 300 ml reaction bomb (autoclave)

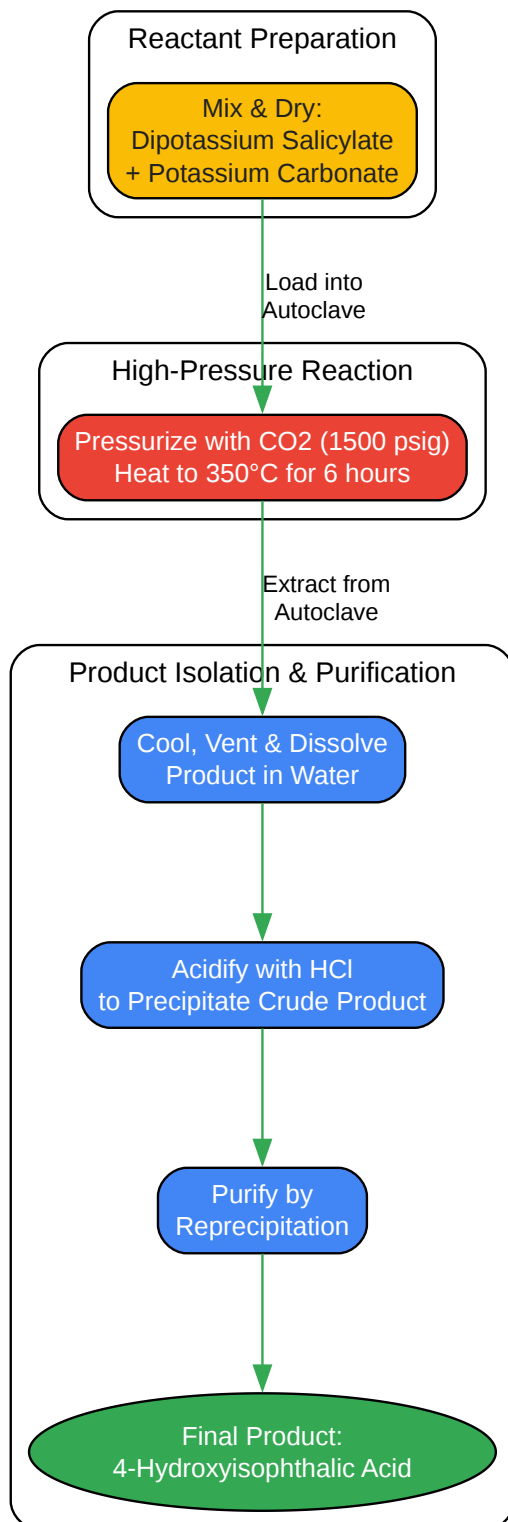
Procedure:

- A mixture of 21.4 g of solid dipotassium salicylate and 21.4 g of potassium carbonate is dried and placed in a 300 ml reaction bomb.[8]
- The reaction bomb is sealed and then pressurized with carbon dioxide to 1500 p.s.i.g.[8]
- The mixture is heated to 350 °C and maintained at this temperature for 6 hours.[8]
- After the reaction period, the bomb is cooled, and the excess pressure is carefully vented.

- The solid reaction product is removed from the bomb and dissolved in water.
- The aqueous solution is then acidified with concentrated hydrochloric acid, which causes the precipitation of the crude product.
- The precipitate is purified by repeated reprecipitation from water with hydrochloric acid to yield the final product, **4-Hydroxyisophthalic acid**.[\[8\]](#)

The logical workflow for this synthesis is depicted in the diagram below.

Synthesis Workflow for 4-Hydroxyisophthalic Acid

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Caption: A flowchart of the synthesis of **4-Hydroxyisophthalic acid** via carbonation.

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References

- 1. 4-Hydroxyisophthalic acid | C₈H₆O₅ | CID 12490 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. Page loading... [wap.guidechem.com]
- 4. 4-Hydroxyisophthalic acid | 636-46-4 [chemicalbook.com]
- 5. 599. 4-Hydroxyisophthalic acid - Journal of the Chemical Society (Resumed) (RSC Publishing) [pubs.rsc.org]
- 6. 4-Hydroxyisophthalic acid 95 636-46-4 [sigmaaldrich.com]
- 7. 4-Hydroxyisophthalic acid | 636-46-4 | FH05264 | Biosynth [biosynth.com]
- 8. US3089905A - Process for the production of 4-hydroxyisophthalic acid - Google Patents [patents.google.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Hydroxyisophthalic Acid: Structure, Properties, and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b119482#what-is-the-structure-of-4-hydroxyisophthalic-acid]

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